

Technical Guide: 4-Chloro-3-ethylphenol (CAS 14143-32-9)

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Compound of Interest

Compound Name: 4-Chloro-3-ethylphenol

Cat. No.: B1220485

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An In-depth Profile for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-3-ethylphenol** (CAS 14143-32-9), a critical diagnostic and research tool in the study of malignant hyperthermia (MH). This document details its chemical and physical properties, synthesis, and safety protocols. A significant focus is placed on its pharmacological application as a ryanodine receptor agonist, including its mechanism of action on intracellular calcium signaling and its use in the in vitro contracture test (IVCT) for diagnosing MH susceptibility. Detailed experimental protocols and visual diagrams of signaling pathways and experimental workflows are provided to support its application in research and drug development.

Chemical and Physical Properties

4-Chloro-3-ethylphenol is a solid, light yellow to off-white compound. Its primary utility in a research context is as a ryanodine receptor antagonist, making it a valuable tool for studying calcium signaling pathways.[\[1\]](#)

| Property | Value | Reference |
|-------------------|-----------------------------------|---------------------|
| CAS Number | 14143-32-9 | [2] |
| Molecular Formula | C ₈ H ₉ ClO | [3] |
| Molecular Weight | 156.61 g/mol | [2] |
| Melting Point | 45-50 °C | [2] |
| Flash Point | 113 °C (closed cup) | [2] |
| Form | Solid | [2] |
| InChI Key | DVKVZPIRWREJC- UHFFFAOYSA-N | [2] |
| SMILES | CCc1cc(O)ccc1Cl | [2] |

Synthesis

Two primary synthesis routes for **4-Chloro-3-ethylphenol** have been described in the literature.[\[3\]](#)

Method 1: Chlorination of 3-ethylphenol This method involves the chlorination of 3-ethylphenol using sulfuryl chloride (SO₂Cl₂) in the presence of a ferric chloride (FeCl₃) catalyst within a carbon tetrachloride (CCl₄) solvent.[\[3\]](#)

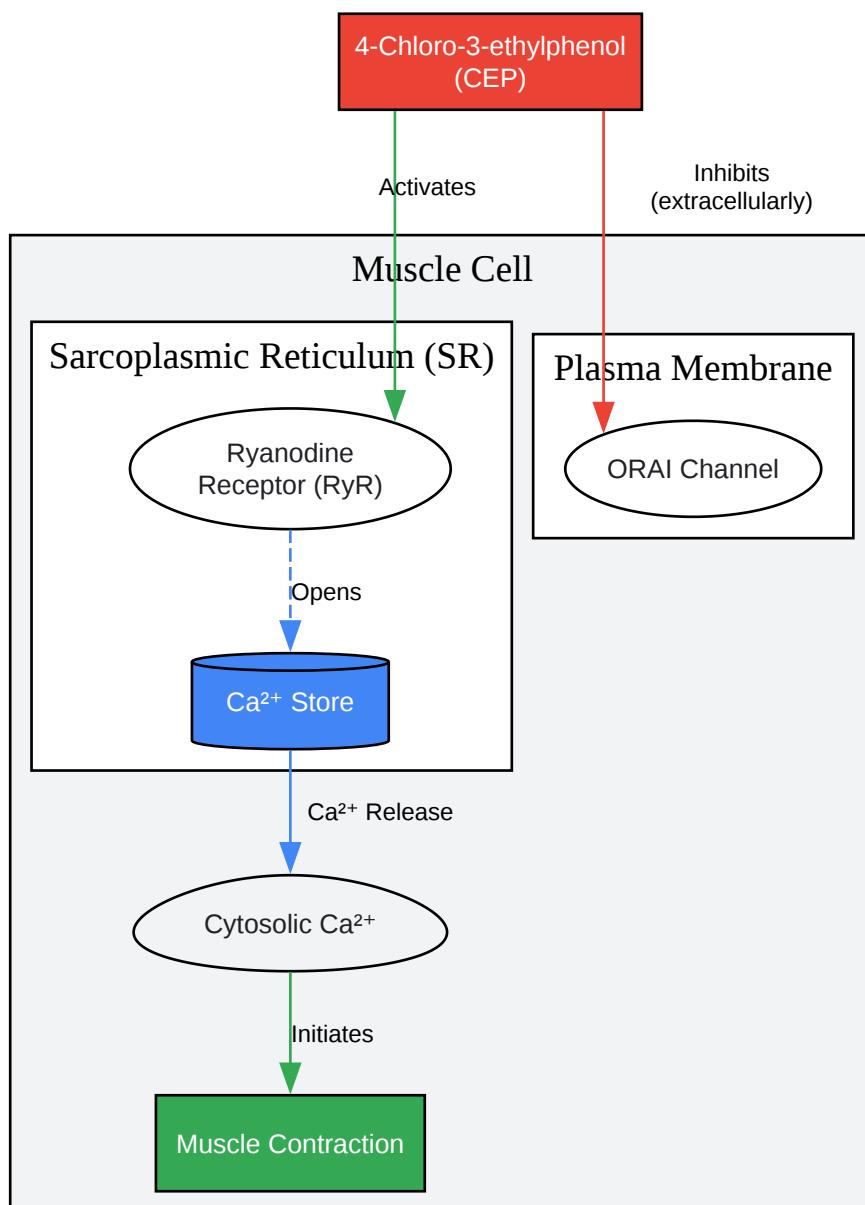
Method 2: Sandmeyer Reaction An alternative route involves the addition of a hydroxyl group to 1-ethyl-2-nitrobenzene, followed by an acidic workup and a Sandmeyer reaction with copper(I) chloride (CuCl).[\[3\]](#)

Pharmacological Profile: Mechanism of Action

4-Chloro-3-ethylphenol is a potent agonist of the ryanodine receptor (RyR), a class of intracellular calcium channels primarily located on the sarcoplasmic and endoplasmic reticulum.[\[1\]](#)[\[4\]](#) Its agonistic activity leads to the release of stored calcium ions (Ca²⁺) from these intracellular stores into the cytoplasm.[\[5\]](#)[\[6\]](#) This property makes it a valuable tool for investigating Ca²⁺-induced Ca²⁺ release mechanisms and their roles in cellular physiology and pathophysiology.[\[1\]](#)

Interestingly, while it triggers Ca^{2+} release, **4-Chloro-3-ethylphenol** has also been shown to inhibit store-operated Ca^{2+} entry (SOCE) by directly blocking ORAI1-3 channels from an extracellular site.[7][8] This dual action—releasing stored calcium while preventing its entry from the extracellular space—provides a specific mechanism to study intracellular calcium dynamics.

The following diagram illustrates the signaling pathway of **4-Chloro-3-ethylphenol**:



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Mechanism of **4-Chloro-3-ethylphenol** Action

Applications in Malignant Hyperthermia Research

The primary application of **4-Chloro-3-ethylphenol** is in the diagnosis and research of Malignant Hyperthermia (MH), a pharmacogenetic disorder of skeletal muscle.^[9] MH-susceptible individuals have a hypermetabolic response to certain anesthetics, which is linked to mutations in the ryanodine receptor. **4-Chloro-3-ethylphenol** is used in the in vitro contracture test (IVCT) to assess the sensitivity of muscle biopsies to RyR agonists.^{[9][10]}

Experimental Protocol: In Vitro Contracture Test (IVCT)

The IVCT is the gold standard for diagnosing MH susceptibility.^[9] The following is a generalized protocol based on methodologies described in the literature. Specific parameters may vary between laboratories.

Objective: To determine the contracture response of isolated skeletal muscle fibers to **4-Chloro-3-ethylphenol**, thereby assessing MH susceptibility.

Materials:

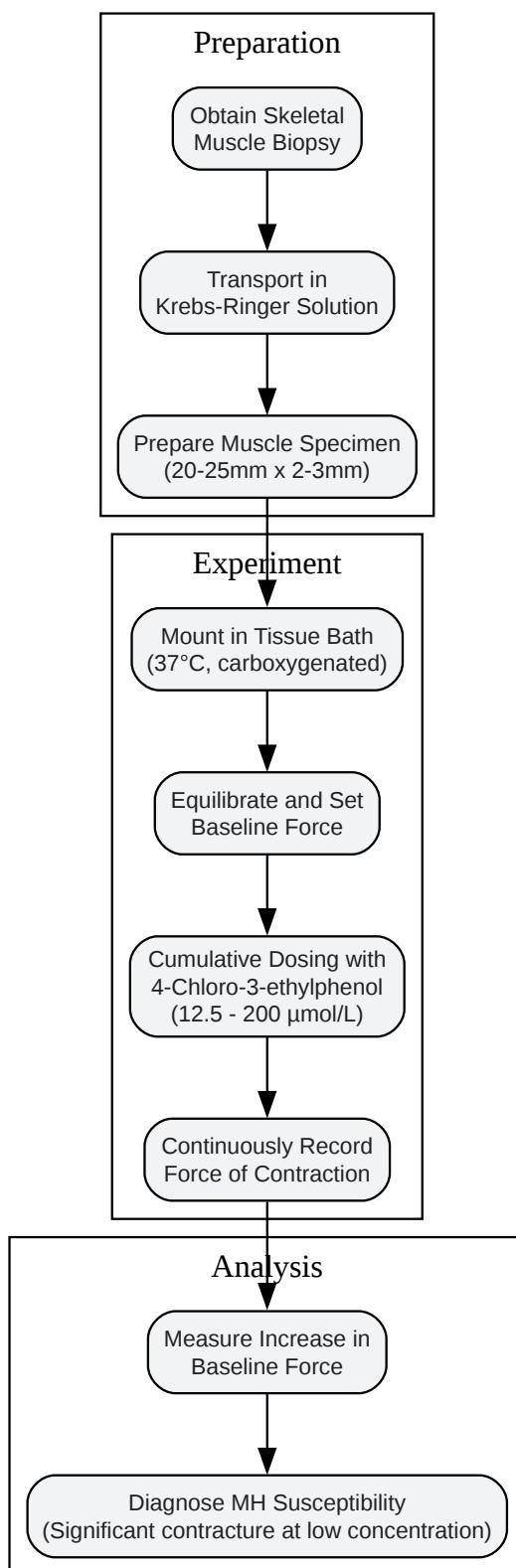
- Skeletal muscle biopsy specimen
- Krebs-Ringer solution
- **4-Chloro-3-ethylphenol** stock solution
- Tissue bath with continuous carboxygenation (95% O₂, 5% CO₂) maintained at 37°C
- Force transducer and recording equipment

Methodology:

- Muscle Specimen Preparation:
 - Transport the muscle biopsy to the laboratory in Krebs-Ringer solution at ambient temperature. The test should be completed within 5 hours of the biopsy.^{[11][12]}

- Prepare muscle specimens measuring 20-25 mm in length and 2-3 mm in thickness.[11][12]
- Suspend the specimen in the tissue bath containing Krebs-Ringer solution.[11][12]
- Equilibration and Baseline Measurement:
 - Allow the muscle to equilibrate in the bath.
 - Slowly stretch the muscle to a predetermined optimal length to establish a baseline force.[11][12]
- Cumulative Dosing Protocol:
 - Expose the muscle specimen to cumulatively increasing concentrations of **4-Chloro-3-ethylphenol** (e.g., 12.5, 25, 50, 75, 100, 200 $\mu\text{mol/L}$).[9][10]
 - Administer each successive concentration as soon as the maximum contracture from the previous dose is reached, or after a set time (e.g., 3 minutes) if no contracture occurs.[11]
 - Continuously record the force of contraction.
- Data Analysis:
 - Measure the increase in baseline force at each concentration.
 - A significant and sustained increase in muscle contracture at lower concentrations of **4-Chloro-3-ethylphenol** is indicative of MH susceptibility.[9][10] Notably, a clear distinction between MH-susceptible and normal muscle is often observed at concentrations of 75 $\mu\text{mol/L}$ and above, with no overlap between the groups.[9]

The following diagram outlines the experimental workflow for the IVCT:

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In Vitro Contracture Test (IVCT) Workflow

Safety and Handling

4-Chloro-3-ethylphenol is classified as a hazardous substance and requires careful handling.

| Hazard Statement | GHS Classification | Precautionary Measures |
|----------------------------------|--------------------|------------------------|
| Causes skin irritation | Skin Irrit. 2 | H315 |
| Causes serious eye irritation | Eye Irrit. 2 | H319 |
| May cause respiratory irritation | STOT SE 3 | H335 |

Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles
- Hand Protection: Protective gloves
- Respiratory Protection: Dust mask (type N95 or equivalent)

Handling and Storage:

- Store in a well-ventilated place.
- Keep container tightly closed.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.

Conclusion

4-Chloro-3-ethylphenol is an indispensable tool for the study of malignant hyperthermia and intracellular calcium signaling. Its well-defined mechanism as a ryanodine receptor agonist allows for targeted investigations into the pathophysiology of MH and other calcium-related disorders. The detailed protocols and pathways provided in this guide are intended to support researchers and drug development professionals in the effective and safe application of this compound. Further research into its dual role as both a Ca^{2+} release agent and a SOCE

inhibitor may open new avenues for understanding complex calcium homeostasis in various cell types.

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